

# Personal protective equipment for handling Diflubenzuron-d4

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## Compound of Interest

Compound Name: Diflubenzuron-d4

Cat. No.: B12400141

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## Essential Safety and Handling Guide for Diflubenzuron-d4

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **Diflubenzuron-d4**. The following procedural guidance outlines operational and disposal plans to ensure safe laboratory practices.

Chemical Identifier:

- Name: **Diflubenzuron-d4**
- Synonyms: N-[[[(4-chlorophenyl)amino]carbonyl]-2,6-difluorobenzamide-d4
- CAS Number: 35367-38-5 (for non-deuterated form)

**Diflubenzuron-d4** is the deuterium-labeled version of Diflubenzuron, an insecticide that functions by inhibiting chitin synthesis.<sup>[1]</sup> While deuteration is utilized for tracer studies in drug development, the fundamental chemical hazards remain.<sup>[1]</sup>

## Hazard Identification and GHS Classifications

Diflubenzuron is classified with the following hazards. Users should assume **Diflubenzuron-d4** carries similar risks.

Hazard Statement	GHS Classification	Pictogram
H318: Causes serious eye damage. <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>	Serious Eye Damage/Irritation	
H373: May cause damage to organs (Blood, spleen, Liver) through prolonged or repeated exposure. <a href="#">[3]</a> <a href="#">[5]</a>	Specific Target Organ Toxicity	
H410: Very toxic to aquatic life with long lasting effects. <a href="#">[2]</a> <a href="#">[4]</a>	Hazardous to the Aquatic Environment	
H317: May cause an allergic skin reaction. <a href="#">[5]</a>	Skin Sensitization	

## Personal Protective Equipment (PPE) Requirements

Strict adherence to the following PPE guidelines is mandatory to minimize exposure risk.

Body Part	Required PPE
Eyes/Face	Wear tightly fitting safety goggles with side-shields.[6] A face shield should be worn if there is a risk of splashing or generating aerosols.[2][3][5]
Skin/Body	A laboratory coat is required.[2][3] For tasks with a higher risk of exposure, additional protective garments such as sleevelets, an apron, or a disposable suit should be used to prevent any skin contact.[2][3][5]
Hands	Chemical-resistant gloves are mandatory.[3] Double gloving should be considered to enhance protection.[2][3][5]
Respiratory	Work should be conducted in a well-ventilated area.[6][7] If adequate local exhaust ventilation is not available or if there is a risk of inhaling dust or vapors, a NIOSH/MSHA-approved respirator must be worn.[5]

## Operational Plan: Step-by-Step Handling Protocol

### 1. Preparation and Engineering Controls:

- Ensure a safety shower and eyewash station are readily accessible.[2][3]
- Conduct all handling of **Diflubenzuron-d4** within a certified chemical fume hood or other suitable containment device to minimize inhalation exposure.[3][5]
- Keep the container tightly closed when not in use.[2][3]

### 2. Weighing and Solution Preparation:

- **Diflubenzuron-d4** is typically a crystalline solid.[8]

- To prepare a stock solution, dissolve the compound in an appropriate organic solvent such as DMSO or dimethylformamide.<sup>[8]</sup> The solubility in these solvents is approximately 10 mg/mL.<sup>[8]</sup>
- For aqueous buffers, first dissolve **Diflubenzuron-d4** in DMSO and then dilute with the chosen buffer.<sup>[8]</sup> Note that the aqueous solution is not recommended for storage for more than one day.<sup>[8]</sup>
- Avoid generating dust when handling the solid form.<sup>[6]</sup><sup>[7]</sup>

### 3. Post-Handling:

- Thoroughly wash hands and any exposed skin with soap and water after handling.<sup>[9]</sup>
- Decontaminate all work surfaces after use.
- Contaminated clothing should be removed and washed before reuse.<sup>[3]</sup><sup>[10]</sup>

## Emergency Procedures

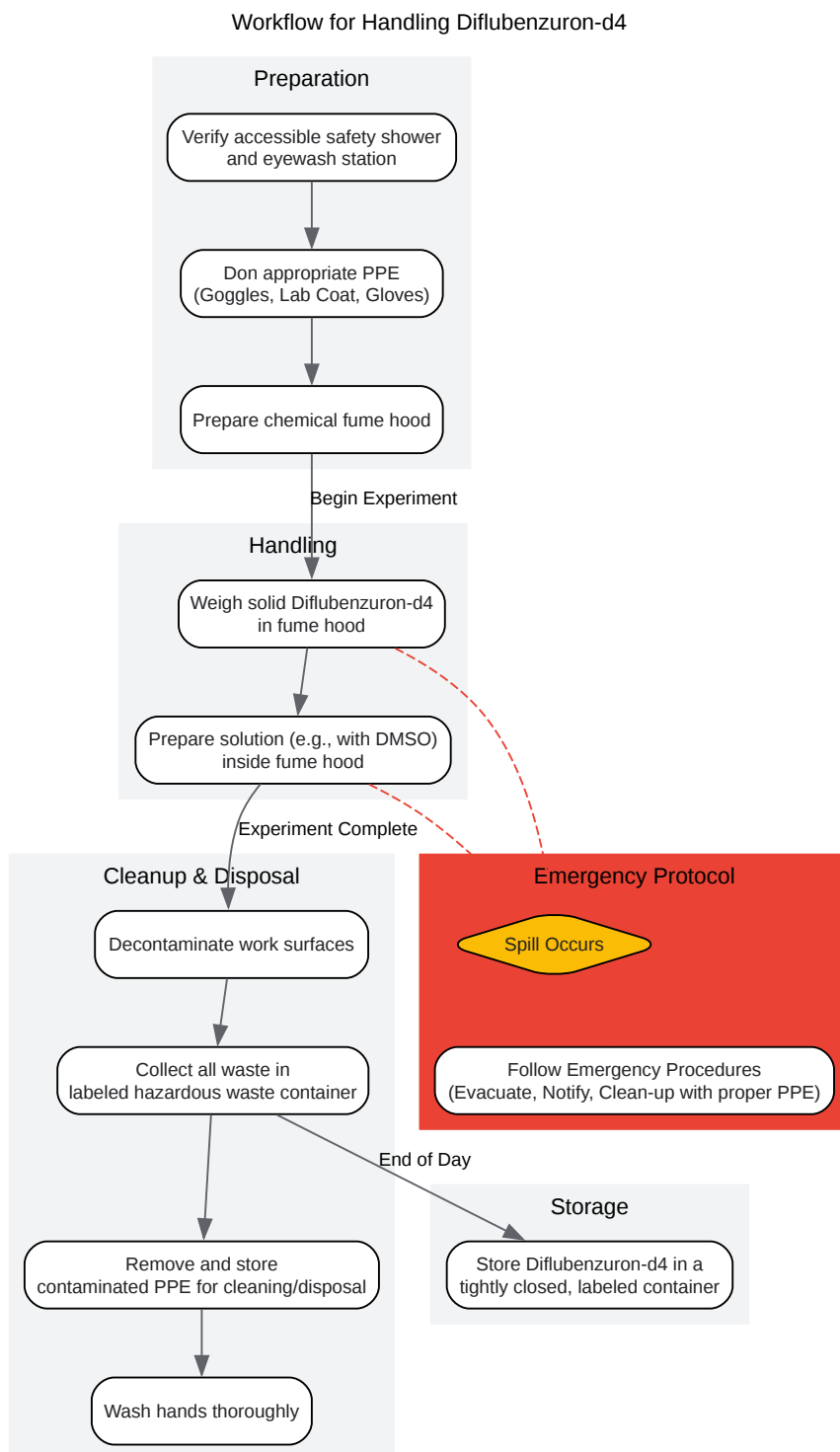
Incident	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do.[2][9] Seek immediate medical attention.[2][9]
Skin Contact	Remove contaminated clothing immediately.[7] Wash the affected area with soap and plenty of water.[2][7] Get medical attention if symptoms occur.[2][5]
Inhalation	Move the person to fresh air.[7] If breathing is difficult, provide oxygen. Seek medical attention if symptoms occur.[5]
Ingestion	Do NOT induce vomiting.[2][9] Rinse the mouth with water.[2][7] Seek medical attention.[2]
Spills	Evacuate the area.[7] Wear appropriate PPE.[7] Prevent further leakage if safe to do so.[2][3] Absorb the spill with an inert material and collect for disposal.[2] Avoid release into the environment.[2][3][7]

## Disposal Plan

All waste containing **Diflubenzuron-d4** must be treated as hazardous.

- Waste Collection:
  - Collect all solid and liquid waste in clearly labeled, sealed containers.
  - Do not mix with other waste streams unless compatible.
- Disposal Method:
  - Dispose of contents and containers at an approved waste disposal plant.[3][4][5]
  - Proper incineration is a recommended method of disposal.[11]

- Under no circumstances should **Diflubenzuron-d4** or its containers be released into the environment or sewer systems.[2][4][7]



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Caption: Workflow for the safe handling of **Diflubenzuron-d4**.

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